

An In-depth Technical Guide to 4-Hydroxy-8-methylquinolin-2(1H)-one

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Compound of Interest

Compound Name:	4-Hydroxy-8-methylquinolin-2(1H)-one
CAS No.:	1677-42-5
Cat. No.:	B1395520

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinolinone Scaffold and the Significance of 4-Hydroxy-8-methylquinolin-2(1H)-one

The quinolin-2(1H)-one core is a privileged scaffold in medicinal chemistry, forming the backbone of numerous natural products and synthetic compounds with a wide array of biological activities.^{[1][2]} This heterocyclic system is of great interest due to its versatile pharmacological properties, including antimicrobial, anticancer, and anti-inflammatory activities.^{[1][2]} The 4-hydroxy substitution is particularly significant as it allows for tautomerism and provides a key site for further chemical modification.

This technical guide focuses on a specific derivative, **4-Hydroxy-8-methylquinolin-2(1H)-one**. The introduction of a methyl group at the 8-position can significantly influence the molecule's physicochemical properties, metabolic stability, and biological target interactions.

Understanding these properties is crucial for its potential development as a therapeutic agent or as a molecular probe. This document provides a comprehensive overview of the available physicochemical data, a proposed synthetic route, analytical characterization methodologies, and a discussion of its potential biological significance, based on current literature and predictive modeling.

Physicochemical Properties: A Foundation for Drug Development

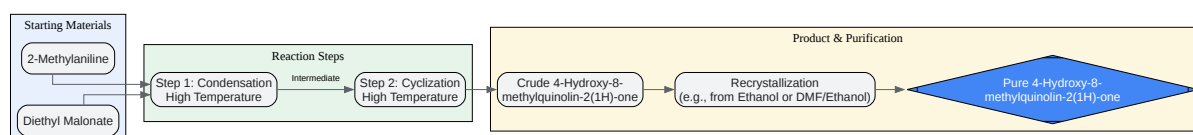
The physicochemical properties of a compound are fundamental to its behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. While experimental data for **4-Hydroxy-8-methylquinolin-2(1H)-one** is limited, predictive models provide valuable initial insights.

Property	Predicted Value	Notes and Implications
Molecular Formula	C ₁₀ H ₉ NO ₂	
Molecular Weight	175.18 g/mol	
Melting Point	>360 °C (decomposed)	High melting point suggests a stable crystal lattice.
Boiling Point	395.0 ± 42.0 °C	High boiling point indicates low volatility.
Density	1.313 ± 0.06 g/cm ³	
pKa	4.50 ± 1.00	This predicted value suggests the 4-hydroxyl group is acidic. However, it is important to note that this is a prediction and experimental verification is recommended.
logP	1.0-2.0 (estimated)	This estimated value indicates moderate lipophilicity, suggesting a balance between aqueous solubility and membrane permeability, which is often desirable for drug candidates.
Solubility	Limited water solubility; soluble in organic solvents like DMSO and DMF.	The limited aqueous solubility is typical for this class of compounds and may necessitate formulation strategies for in vivo applications.

Note: The pKa, logP, boiling point, and density values are predicted and should be confirmed experimentally.

Synthesis and Purification: A Practical Approach

The synthesis of 4-hydroxyquinolin-2(1H)-ones is well-established, with the Conrad-Limpach reaction being a common method.[3][4] A plausible synthetic route for **4-Hydroxy-8-methylquinolin-2(1H)-one** involves the cyclization of a malonic acid derivative with an appropriately substituted aniline.



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*Proposed synthetic workflow for **4-Hydroxy-8-methylquinolin-2(1H)-one**.*

Experimental Protocol (Proposed)

Step 1: Synthesis of Crude **4-Hydroxy-8-methylquinolin-2(1H)-one**

- In a round-bottom flask equipped with a reflux condenser, combine 1 equivalent of 2-methylaniline and 1.1 equivalents of diethyl malonate.
- Heat the mixture at 140-150 °C for 2 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- Increase the temperature to 240-250 °C and maintain for 1 hour to induce cyclization.
- Cool the reaction mixture to room temperature. The crude product will solidify.

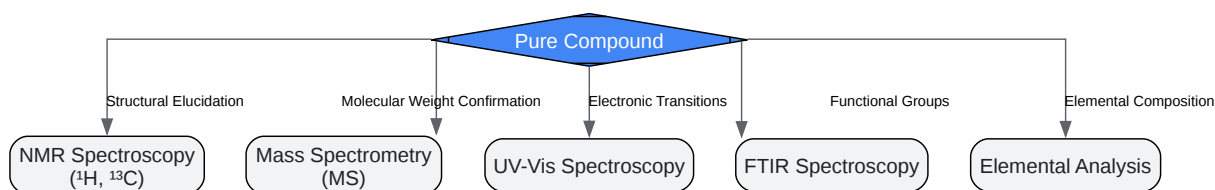
Step 2: Purification by Recrystallization

- Dissolve the crude solid in a minimal amount of a hot solvent system, such as ethanol or a mixture of dimethylformamide (DMF) and ethanol.[5]

- Allow the solution to cool slowly to room temperature to promote the formation of well-defined crystals.
- Further cool the mixture in an ice bath to maximize crystal precipitation.
- Collect the crystals by vacuum filtration and wash with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

Analytical Characterization: Confirming Structure and Purity

A battery of analytical techniques is essential to confirm the identity and purity of the synthesized **4-Hydroxy-8-methylquinolin-2(1H)-one**.



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A typical analytical workflow for compound characterization.

Expected Spectroscopic Data

While specific experimental spectra for **4-Hydroxy-8-methylquinolin-2(1H)-one** are not readily available, data from the closely related 4-hydroxy-2(1H)-quinolone can provide an estimation of the expected chemical shifts.^[1]

- ¹H NMR: The spectrum is expected to show signals for the aromatic protons on the quinolinone ring system, a singlet for the proton at the 3-position, and a singlet for the methyl group at the 8-position. The protons of the hydroxyl and amine groups will likely appear as broad singlets.

- ¹³C NMR: The spectrum will display signals for the ten carbon atoms. The carbonyl carbon (C2) and the carbon bearing the hydroxyl group (C4) are expected to be the most downfield signals in the aliphatic region.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (175.18 g/mol).

Potential Biological Activities: A Look into Therapeutic Applications

Derivatives of the 8-hydroxyquinoline scaffold are known to exhibit a broad range of biological activities, including antimicrobial, antifungal, and anticancer effects.[6][7] The mechanism of action is often attributed to their ability to chelate metal ions, which are essential for the function of many enzymes.

- Antimicrobial and Antifungal Activity: Many 8-hydroxyquinoline derivatives have demonstrated potent activity against various bacterial and fungal strains.[7] The specific activity of **4-Hydroxy-8-methylquinolin-2(1H)-one** would need to be determined through in vitro screening against a panel of relevant pathogens.
- Anticancer Activity: The quinolinone scaffold is present in several anticancer agents.[2] The cytotoxic effects of **4-Hydroxy-8-methylquinolin-2(1H)-one** against various cancer cell lines would be a key area of investigation to determine its potential as an oncology drug candidate.

Conclusion

4-Hydroxy-8-methylquinolin-2(1H)-one is a molecule of significant interest within the broader class of quinolinone-based compounds. While a comprehensive experimental characterization is still needed, this guide provides a solid foundation based on predictive data and the known properties of analogous structures. The proposed synthetic and analytical workflows offer a practical starting point for researchers aiming to explore the potential of this compound in drug discovery and other scientific applications. Further investigation into its biological activities is warranted to fully elucidate its therapeutic potential.

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